

# A Technical Guide to Perisesaccharide B from Periploca sepium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Perisesaccharide B*

Cat. No.: *B150461*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Perisesaccharide B**, an oligosaccharide sourced from the root bark of *Periploca sepium*. The document details the natural source, chemical properties, and extraction of this compound, and explores its potential biological activities and associated signaling pathways.

## Introduction to Perisesaccharide B

**Perisesaccharide B** is an oligosaccharide that has been isolated from the root barks of *Periploca sepium*, a plant used in traditional Chinese medicine.<sup>[1]</sup> Its molecular formula is C<sub>36</sub>H<sub>60</sub>O<sub>18</sub>. As a member of the diverse group of carbohydrates found in this plant genus, **Perisesaccharide B** is of interest for its potential pharmacological activities. The genus *Periploca* is known to be a rich source of various metabolites, including steroids, terpenoids, and oligosaccharides, which have shown significant biological activities such as cardiogenic, anti-inflammatory, immunosuppressive, and antitumor effects.

## Natural Source: Periploca sepium

*Periploca sepium* Bunge, belonging to the Apocynaceae family, is a species of flowering plant found predominantly in temperate regions of Asia. The root bark of this plant, known as "Xiang-Jia-Pi" in traditional Chinese medicine, has a long history of use for treating conditions like rheumatoid arthritis. The plant is a source of a wide array of chemical constituents, including

cardiac glycosides, pregnane glycosides, and a variety of oligosaccharides, including **Perisesaccharide B** and its analogues, Perisesaccharides A, C, D, and E.

## Physicochemical Properties of Perisesaccharide B

A summary of the key physicochemical properties of **Perisesaccharide B** is presented in the table below.

Property	Value
Molecular Formula	C <sub>36</sub> H <sub>60</sub> O <sub>18</sub>
Molecular Weight	780.85 g/mol
Natural Source	Root bark of <i>Periploca sepium</i>
Compound Class	Oligosaccharide

## Extraction and Purification of Perisesaccharide B

The following section outlines a generalized experimental protocol for the isolation and purification of **Perisesaccharide B** from the root bark of *Periploca sepium*, based on methodologies for isolating similar oligosaccharides.

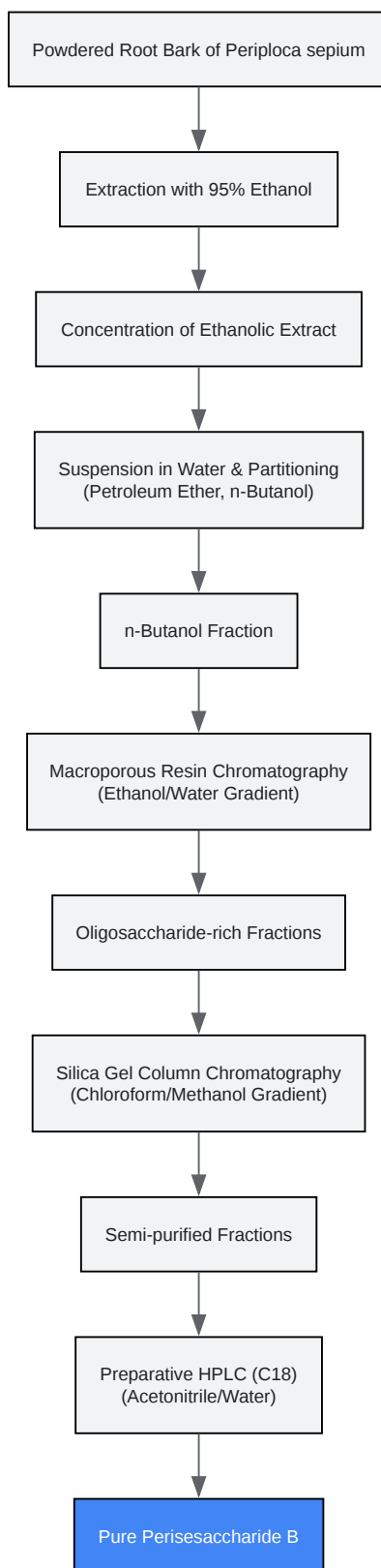
### Experimental Protocol: Extraction and Fractionation

- **Plant Material Preparation:** Air-dried and powdered root barks of *Periploca sepium* are used as the starting material.
- **Extraction:** The powdered root bark is extracted with 95% ethanol at room temperature. The extraction process is typically repeated multiple times to ensure a comprehensive extraction of the soluble components.
- **Concentration:** The combined ethanol extracts are concentrated under reduced pressure to yield a crude extract.
- **Suspension and Partitioning:** The crude extract is suspended in water and then partitioned successively with petroleum ether, and n-butanol. The n-butanol soluble fraction, which is enriched with glycosides and oligosaccharides, is retained for further separation.

## Experimental Protocol: Chromatographic Purification

- **Macroporous Resin Chromatography:** The n-butanol extract is subjected to column chromatography on a macroporous resin (e.g., HP-20). The column is eluted with a gradient of ethanol in water (e.g., 30%, 50%, 70%, and 95% ethanol). Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Silica Gel Column Chromatography:** Fractions containing the target oligosaccharides are further purified by repeated silica gel column chromatography. A typical mobile phase would be a gradient of methanol in chloroform.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Final purification of **Perisesaccharide B** is achieved by preparative HPLC on a C18 column with a mobile phase of acetonitrile and water.

The workflow for the extraction and purification of **Perisesaccharide B** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Extraction and Purification Workflow for **Perisesaccharide B**.

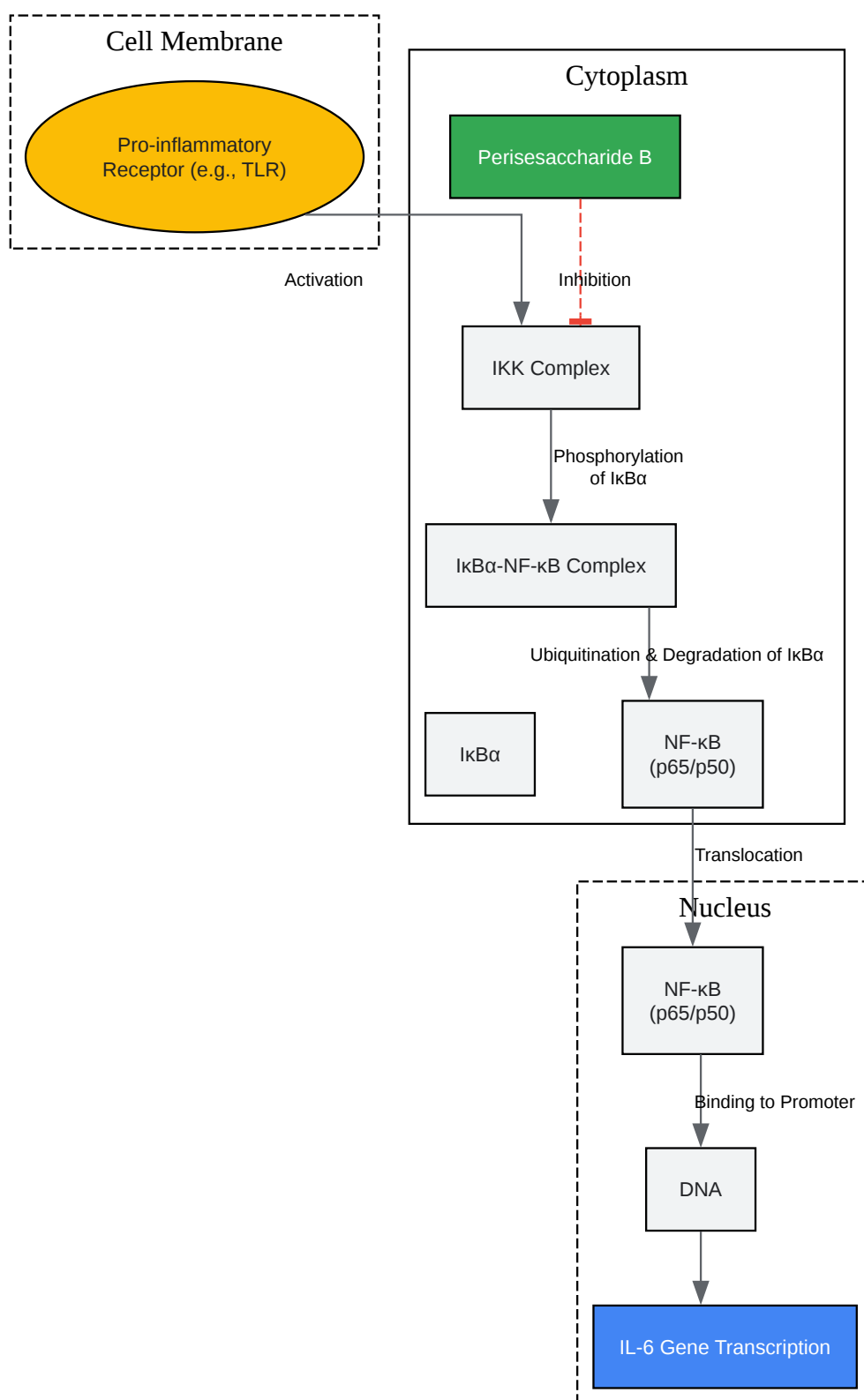
## Biological Activity and Potential Signaling Pathways

While direct studies on the biological activity and signaling pathways of pure **Perisesaccharide B** are limited, research on extracts of *Periploca sepium* rich in oligosaccharides provides valuable insights into its potential therapeutic effects.

Aqueous extracts of *Periploca sepium* have been shown to inhibit the growth of human synovial fibroblast-like cells and reduce the production of Interleukin-6 (IL-6), a pro-inflammatory cytokine.[2] This suggests that the oligosaccharide components of the plant may possess anti-inflammatory and immunomodulatory properties. Other studies on compounds isolated from *Periploca sepium* have demonstrated immunosuppressive effects, including the inhibition of T-cell activation.

Based on the observed inhibition of IL-6 production, a putative signaling pathway that **Perisesaccharide B** might modulate is the NF- $\kappa$ B signaling pathway, a key regulator of inflammation. The activation of NF- $\kappa$ B leads to the transcription of numerous pro-inflammatory genes, including IL-6.

The diagram below illustrates a hypothesized mechanism where **Perisesaccharide B** may inhibit the NF- $\kappa$ B signaling pathway, leading to a reduction in IL-6 production.



[Click to download full resolution via product page](#)

Hypothesized Inhibition of the NF-κB Signaling Pathway by **Perisesaccharide B**.

## Quantitative Data

Currently, specific quantitative data on the yield of **Perisesaccharide B** from the root bark of *Periploca sepium* is not widely available in the public domain. The yield of individual oligosaccharides can vary depending on the plant's geographical source, harvest time, and the specific extraction and purification methods employed. Further research is required to establish standardized methods for the quantification of **Perisesaccharide B** in plant extracts.

## Conclusion

**Perisesaccharide B** represents a promising natural product from *Periploca sepium* with potential therapeutic applications, particularly in the realm of anti-inflammatory and immunomodulatory therapies. This technical guide has provided a comprehensive overview of its natural source, and a generalized methodology for its extraction and purification. While further studies are needed to fully elucidate its biological mechanisms and to quantify its presence in the natural source, the information presented here serves as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of this unique oligosaccharide.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Perisesaccharides A-E, new oligosaccharides from the root barks of *Periploca sepium* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Oriental medicinal herb, *Periploca sepium*, extract inhibits growth and IL-6 production of human synovial fibroblast-like cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Perisesaccharide B from *Periploca sepium*]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150461#natural-source-of-perisesaccharide-b-periploca-sepium\]](https://www.benchchem.com/product/b150461#natural-source-of-perisesaccharide-b-periploca-sepium)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)